

Safeguarding Researchers: A Guide to Handling (S)-O-Desmethyl Venlafaxine N-Oxide

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Compound of Interest

Compound Name: (S)-O-Desmethyl Venlafaxine N-Oxide

Cat. No.: B15073233

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For researchers, scientists, and drug development professionals, ensuring safety in the laboratory is paramount. This guide provides essential, immediate safety and logistical information for handling **(S)-O-Desmethyl Venlafaxine N-Oxide**, a metabolite of the antidepressant Venlafaxine. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, the following recommendations are based on information for related compounds and general best practices for handling active pharmaceutical ingredients (APIs).

(S)-O-Desmethyl Venlafaxine N-Oxide is an N-oxide of (S)-O-Desmethyl Venlafaxine, which is an active metabolite of Venlafaxine, a serotonin-norepinephrine reuptake inhibitor (SNRI).[1][2][3] As with any API, it should be handled with care to minimize exposure. This material should be considered hazardous until more information is available.[4]

Personal Protective Equipment (PPE)

A risk-based approach is crucial for selecting the appropriate PPE when handling APIs.[5][6][7] The following table summarizes the recommended PPE for handling **(S)-O-Desmethyl Venlafaxine N-Oxide**, based on general guidelines for handling chemical compounds in a laboratory setting.

| PPE Category | Recommendation | Rationale |
|------------------------|--|--|
| Hand Protection | Chemical-resistant gloves (e.g., nitrile) inspected prior to use. | To prevent skin contact. |
| Eye Protection | Tightly fitting safety goggles with side-shields or a face shield. | To protect eyes from splashes or airborne particles. |
| Respiratory Protection | Use in a well-ventilated area. A respirator may be necessary for handling larger quantities or if there is a risk of aerosolization. | To prevent inhalation of the compound. |
| Body Protection | A lab coat or chemical-resistant protective clothing. For highly potent compounds, more advanced protective garments like Tyvek® coveralls may be necessary. ^{[6][7]} | To protect skin and clothing from contamination. |

Handling and Storage

Proper handling and storage are critical to maintain the integrity of the compound and the safety of laboratory personnel.

| Aspect | Procedure |
|----------|--|
| Handling | - Work in a well-ventilated area, such as a chemical fume hood. - Avoid inhalation of dust or aerosols. - Prevent contact with skin and eyes. - Wash hands thoroughly after handling. |
| Storage | - Store in a tightly closed container. - Keep in a cool, dry, and well-ventilated place.[8] - Recommended storage temperatures may vary; consult the supplier's certificate of analysis. Some suppliers recommend storage at -20°C for long-term stability.[2] |

Accidental Exposure and First Aid

In the event of accidental exposure, immediate action is necessary. The following table outlines first aid measures based on those for a related compound.

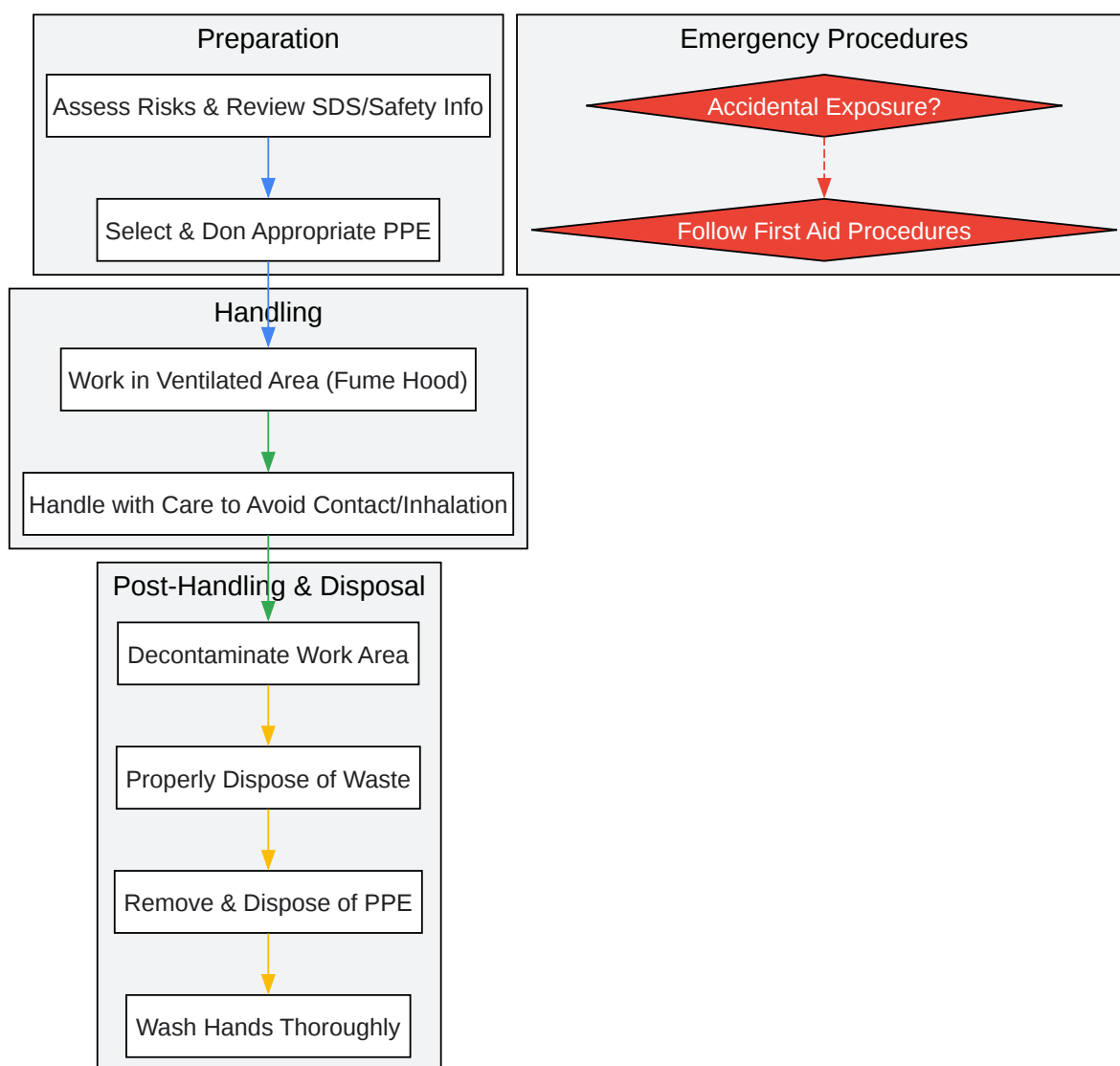
| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, seek medical attention. |
| Skin Contact | Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Consult a doctor if irritation persists. |
| Eye Contact | Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately. |

Disposal Plan

The disposal of **(S)-O-Desmethyl Venlafaxine N-Oxide** and its containers must be done in accordance with federal, state, and local regulations. As a general guideline for pharmaceutical waste:

- Professional Disposal: The most appropriate method is to offer excess and expired materials to a licensed hazardous material disposal company.^[9] The compound may be burned in a chemical incinerator equipped with an afterburner and scrubber.^[9]
- Laboratory Scale Disposal: For small quantities, if a licensed disposal service is not available, the following steps can be taken, but always check with your institution's environmental health and safety office first:
 - Remove the material from its original container.
 - Mix it with an undesirable substance such as used coffee grounds or cat litter.^{[10][11]}
 - Place the mixture in a sealed container (e.g., a sealable bag or can) to prevent leakage.^{[10][11]}
 - Dispose of the sealed container in the household trash.^[11]
- Do Not Flush: Unless specifically instructed, do not flush this chemical down the toilet or sink, as it may contaminate water supplies.^{[10][12]}

Safe Handling Workflow for (S)-O-Desmethyl Venlafaxine N-Oxide

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **(S)-O-Desmethyl Venlafaxine N-Oxide**.

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